

# Unveiling the Physicochemical Landscape of Glucosamine-15N Hydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: *Glucosamine-15N hydrochloride*

Cat. No.: *B15555502*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical characteristics of **Glucosamine-15N hydrochloride**. Intended for researchers, scientists, and professionals in drug development, this document consolidates essential data, outlines detailed experimental protocols, and visualizes key biological and analytical pathways to facilitate a deeper understanding and application of this isotopically labeled compound.

## Core Physicochemical Properties

**Glucosamine-15N hydrochloride** is a stable, isotopically labeled form of glucosamine hydrochloride, a naturally occurring amino sugar and a fundamental building block for the biosynthesis of glycosylated proteins and lipids. The incorporation of the heavy isotope  $^{15}\text{N}$  in the amino group makes it an invaluable tool for a range of scientific applications, including metabolic research, pharmacokinetic studies, and as an internal standard in quantitative mass spectrometry-based assays.

## Summary of Physicochemical Data

The following tables summarize the key quantitative physicochemical parameters for both Glucosamine hydrochloride and its  $^{15}\text{N}$ -labeled counterpart. While many properties are nearly

identical, the key differentiator is the molecular weight, a direct consequence of the isotopic labeling.

Property	Value	Reference
Chemical Name	2-Amino-2-deoxy-D-glucose hydrochloride	[1]
CAS Number	66-84-2	[2]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>5</sub> ·HCl	[1]
Molecular Weight	215.63 g/mol	[1]
Appearance	White crystalline powder	[3]
Melting Point	190-194 °C (with decomposition)	[4]
Solubility	Soluble in water	
Specific Rotation	+70.0° to +73.0° (c=2.5, H <sub>2</sub> O, after 3h)	[3]
pKa	7.58	

Table 1: Physicochemical Properties of Glucosamine Hydrochloride (Unlabeled)

Property	Value	Reference
Chemical Name	2-[ <sup>15</sup> N]amino-2-deoxy-D-glucose hydrochloride	[5]
CAS Number	42927-60-6	[2]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> <sup>15</sup> NO <sub>5</sub> ·HCl	[6]
Molecular Weight	216.63 g/mol	[6]
Isotopic Purity	≥98 atom % <sup>15</sup> N	[6]
Chemical Purity	≥98% (CP)	[6]
Appearance	Solid	[6]
Optical Activity	[α] <sub>20/D</sub> +72°, c = 1 in H <sub>2</sub> O	[6]

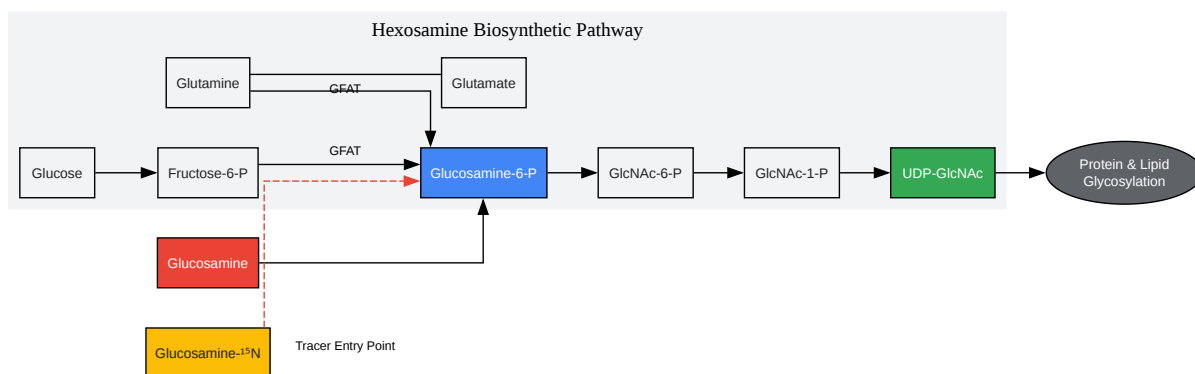
Table 2: Physicochemical Properties of **Glucosamine-15N Hydrochloride**

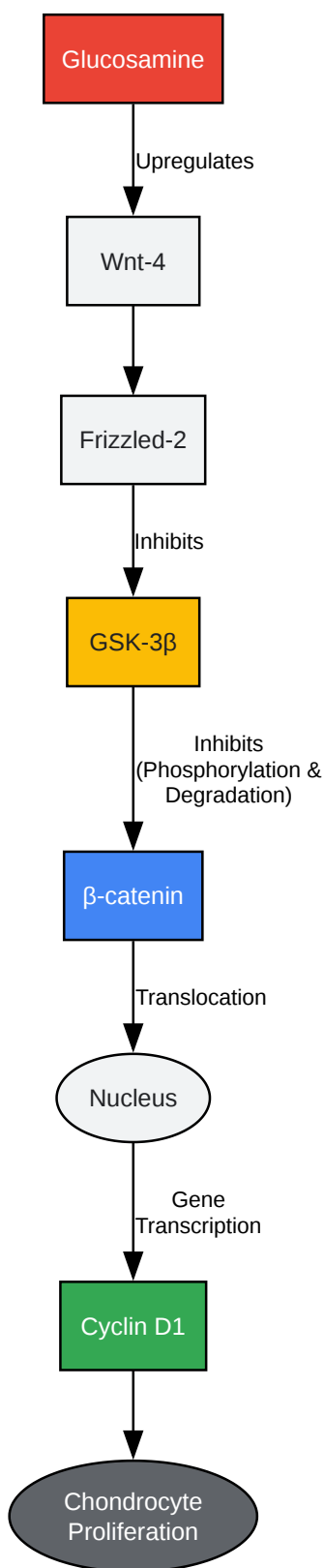
## Biological Significance and Signaling Pathways

Glucosamine plays a crucial role in cellular metabolism, primarily through the Hexosamine Biosynthetic Pathway (HBP). This pathway is vital for the production of UDP-N-acetylglucosamine (UDP-GlcNAc), a precursor for the glycosylation of proteins and lipids.[7] The availability of **Glucosamine-15N hydrochloride** allows for precise tracing of the nitrogen atom through this and other related metabolic routes.

## Hexosamine Biosynthetic Pathway (HBP)

The HBP integrates glucose, amino acid, fatty acid, and nucleotide metabolism to produce UDP-GlcNAc.[7] This end-product is essential for post-translational modifications of proteins (O-GlcNAcylation) and the synthesis of glycoproteins and other complex carbohydrates.





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## References

- 1. Glucosamine Hydrochloride | C<sub>6</sub>H<sub>14</sub>ClNO<sub>5</sub> | CID 91431 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. D-GLUCOSAMINE:HCL | Eurisotop [eurisotop.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. D-Glucosamine hydrochloride | 66-84-2 [chemicalbook.com]
- 5. omicronbio.com [omicronbio.com]
- 6. D-Glucosamine-15N hydrochloride ≥98 atom % 15N, ≥98% (CP) [sigmaaldrich.com]
- 7. The Hexosamine Biosynthesis Pathway: Regulation and Function - PMC [pmc.ncbi.nlm.nih.gov]
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